

Essential Safety and Logistics for Handling 1-(2-Aminoethyl)pyrrolidine

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Compound of Interest

Compound Name: 1-(2-Aminoethyl)pyrrolidine

Cat. No.: B145720

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for **1-(2-Aminoethyl)pyrrolidine**, including operational procedures and disposal plans to ensure laboratory safety and compliance.

Chemical Identifier:

- Name: **1-(2-Aminoethyl)pyrrolidine**
- Synonyms: 2-Pyrrolidinoethylamine, N-(2-Aminoethyl)pyrrolidine^[1]
- CAS Number: 7154-73-6^{[1][2]}

Hazard Summary: **1-(2-Aminoethyl)pyrrolidine** is classified as a flammable liquid and vapor. It causes severe skin burns and eye damage and may cause respiratory irritation.^[2] It is also sensitive to air and moisture.^[2]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical splash goggles or a face shield meeting ANSI Z.87.1 or European Standard EN166 standards.[2][3]	Protects against splashes that can cause serious eye damage.[2]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile, neoprene) and clothing to prevent skin exposure. A flame-retardant lab coat is recommended.[2][3]	Prevents skin irritation and burns from direct contact.[2]
Respiratory Protection	Use only in a well-ventilated area, such as a chemical fume hood. If exposure limits are exceeded, a full-face respirator with an appropriate filter (e.g., type ABEK (EN14387)) is necessary.[1][4]	Protects against inhalation of vapors that can cause respiratory tract irritation.[2][5]
Footwear	Closed-toe, closed-heel shoes made of a chemically resistant material.[3]	Protects feet from spills.

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure that a safety shower and eyewash station are readily accessible and in close proximity to the workstation.[2]
- Work exclusively in a well-ventilated area, preferably within a certified chemical fume hood. [2]
- Ground and bond all containers and receiving equipment to prevent static discharge, as the substance is a flammable liquid.[6]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2]

- Remove all potential ignition sources from the handling area, including heat, sparks, and open flames.[2]

2. Handling the Chemical:

- Wear the complete set of specified PPE before handling the container.
- Keep the container tightly closed when not in use to prevent exposure to air and moisture.
- Use only non-sparking tools.[2]
- Avoid breathing vapors, mist, or gas.[2]
- Wash hands thoroughly after handling and before breaks.[2]

3. In Case of a Spill:

- Evacuate non-essential personnel from the area.
- Remove all ignition sources.[7]
- For minor spills, absorb with an inert material such as sand, silica gel, or vermiculite.[2][7]
- Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[2]
- For major spills, contain the spill and prevent it from entering drains.[8] Contact your institution's environmental health and safety department immediately.

Emergency First-Aid Procedures

Exposure Route	First-Aid Measures
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If the person feels unwell, call a poison center or doctor. [2]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with plenty of water or shower for at least 15 minutes. Seek immediate medical attention. [2] [5]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [2]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor immediately. [5]

Disposal Plan

- Dispose of contents and containers in accordance with all local, state, and federal regulations.
- Chemical waste must be disposed of through an approved waste disposal plant.[\[2\]](#)
- Do not mix with other waste. Leave chemicals in their original containers if possible.
- Handle uncleaned containers as you would the product itself.

Quantitative Data Summary

Property	Value
Molecular Formula	C ₆ H ₁₄ N ₂
Molecular Weight	114.19 g/mol
Boiling Point	66-70 °C at 23 mmHg[1]
Density	0.901 g/mL at 25 °C[1]
Flash Point	47 °C (116.6 °F) - closed cup[1]
Refractive Index	n _{20/D} 1.468[1]

Workflow for Safe Handling of 1-(2-Aminoethyl)pyrrolidine



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Caption: Workflow for the safe handling of **1-(2-Aminoethyl)pyrrolidine**.

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